

Interpreting FTIR spectrum of 2,6-Dibromoaniline

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Compound of Interest

Compound Name: 2,6-Dibromoaniline

Cat. No.: B042060

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An In-depth Technical Guide to the Fourier-Transform Infrared (FTIR) Spectrum of **2,6-Dibromoaniline**

Introduction

2,6-Dibromoaniline is an aromatic organic compound with the chemical formula $C_6H_5Br_2N$. It serves as a key intermediate in the synthesis of various dyes, pharmaceuticals, and other organic compounds. Fourier-Transform Infrared (FTIR) spectroscopy is a powerful analytical technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. This guide provides a detailed interpretation of the FTIR spectrum of **2,6-Dibromoaniline**, intended for researchers, scientists, and professionals in drug development and chemical analysis.

Experimental Protocols for FTIR Analysis of Solid Samples

The acquisition of a high-quality FTIR spectrum for a solid compound like **2,6-Dibromoaniline** requires appropriate sample preparation. The two most common methods are the Potassium Bromide (KBr) pellet technique and Attenuated Total Reflectance (ATR).

Method 1: Potassium Bromide (KBr) Pellet Method

This traditional transmission method involves embedding the solid sample in a matrix of KBr, which is transparent to infrared radiation.

Protocol:

- Grinding: Finely grind approximately 1-2 mg of the **2,6-Dibromoaniline** sample using an agate mortar and pestle to reduce particle size and minimize light scattering.[1]
- Mixing: Add about 100-200 mg of dry, spectroscopic grade Potassium Bromide (KBr) powder to the ground sample.[1] Mix thoroughly to ensure a homogenous mixture.
- Pellet Formation: Transfer the mixture to a pellet die. Place the die into a hydraulic press and apply pressure (typically 7-10 tons) to form a thin, transparent, or translucent pellet.[1]
- Analysis: Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer to acquire the spectrum.

Method 2: Attenuated Total Reflectance (ATR) Method

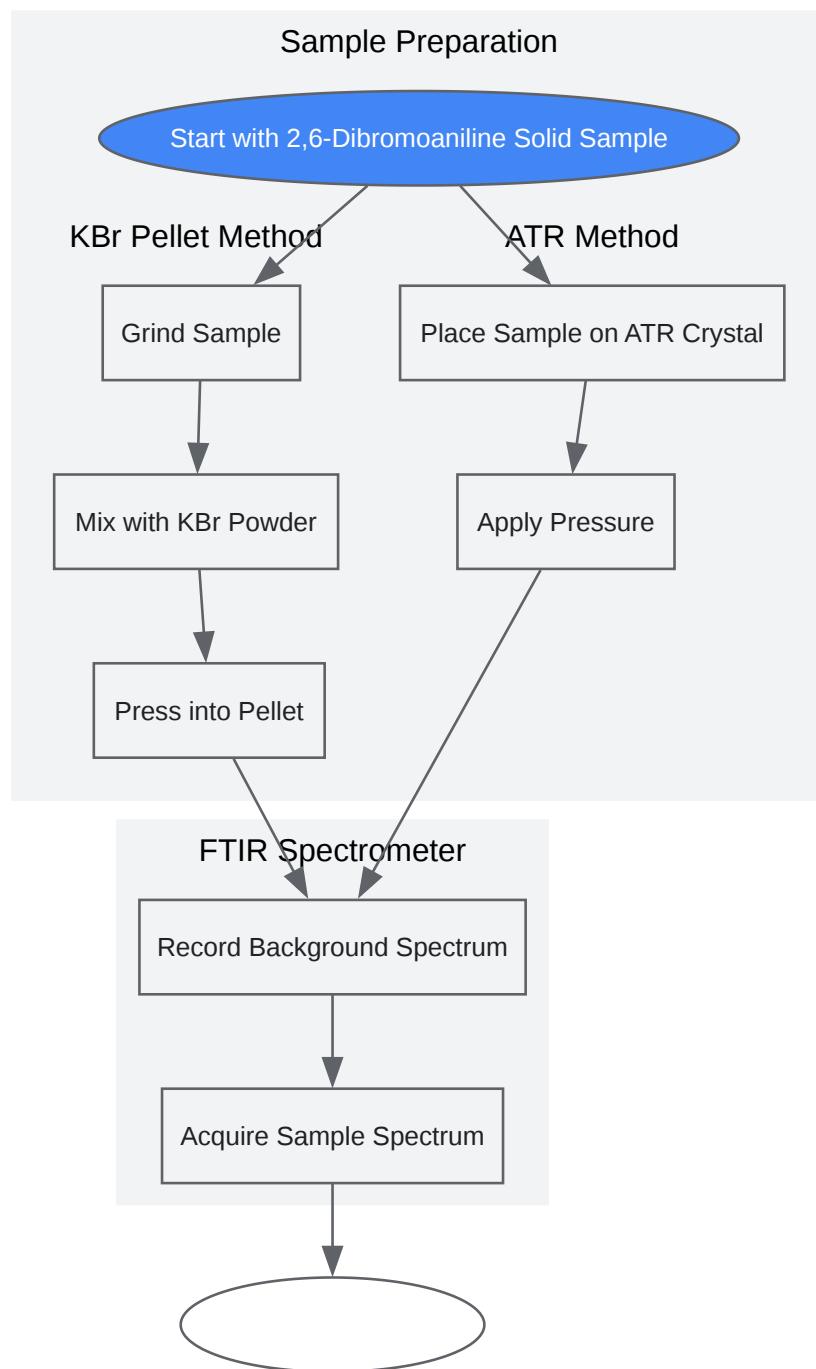
ATR is a modern and rapid technique that requires minimal sample preparation, making it the dominant method for analyzing solid and liquid samples.[2]

Protocol:

- Crystal Cleaning: Ensure the surface of the ATR crystal (commonly diamond or germanium) is clean. Record a background spectrum of the clean, empty crystal.
- Sample Application: Place a small amount of the **2,6-Dibromoaniline** powder directly onto the ATR crystal surface.[1]
- Applying Pressure: Use the instrument's pressure clamp to apply firm, consistent pressure to the sample, ensuring good contact between the sample and the crystal.[1][2]
- Analysis: Collect the FTIR spectrum. The infrared beam interacts with the sample at the crystal interface, generating the spectrum.

The workflow for these experimental protocols can be visualized as follows:

Experimental Workflow for FTIR Analysis

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